

5-Bromobenzo[d]thiazol-2(3H)-one CAS number 199475-45-1

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Compound of Interest

Compound Name: 5-Bromobenzo[d]thiazol-2(3H)-one

Cat. No.: B175483

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5-Bromobenzo[d]thiazol-2(3H)-one: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Bromobenzo[d]thiazol-2(3H)-one** (CAS Number: 199475-45-1), a heterocyclic organic compound. Due to the limited availability of in-depth experimental data for this specific molecule in peer-reviewed literature, this document summarizes the known physicochemical properties and presents a review of the synthesis, biological activities, and potential mechanisms of action of structurally related benzothiazole derivatives. This comparative approach aims to provide a valuable resource for researchers interested in the potential applications and further investigation of this compound.

Physicochemical Properties

A summary of the fundamental physicochemical properties of **5-Bromobenzo[d]thiazol-2(3H)-one** is provided in the table below. These data are primarily sourced from chemical supplier databases.

Property	Value
CAS Number	199475-45-1
Molecular Formula	C ₇ H ₄ BrNOS
Molecular Weight	230.08 g/mol
Canonical SMILES	<chem>Brc1ccc2c(c1)NC(=O)S2</chem>

Note: Experimentally determined data such as melting point, boiling point, and solubility for **5-Bromobenzo[d]thiazol-2(3H)-one** are not readily available in the public domain.

Synthesis Protocols of Analogous Benzothiazole Compounds

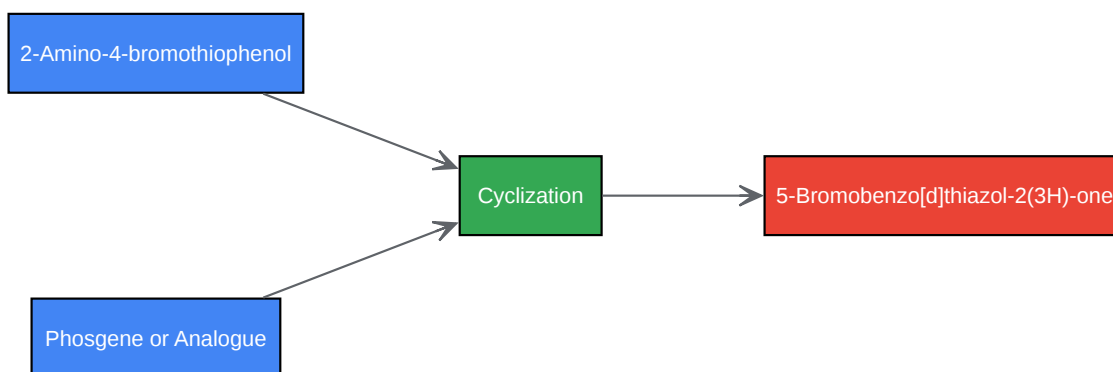
While a specific, detailed synthesis protocol for **5-Bromobenzo[d]thiazol-2(3H)-one** is not documented in the available scientific literature, the synthesis of the benzothiazole scaffold is well-established. The following protocols for analogous compounds are provided to illustrate potential synthetic routes that could be adapted for the target molecule.

It is critical to recognize that these are examples for related structures, and optimization would be necessary for the synthesis of **5-Bromobenzo[d]thiazol-2(3H)-one**.

General Synthesis of Substituted Benzothiazole Derivatives

A variety of synthetic methods for benzothiazole derivatives have been reported, often involving the cyclization of 2-aminothiophenol derivatives with various reagents. For instance, one common approach involves the reaction of a substituted 2-aminothiophenol with a carboxylic acid, aldehyde, or their derivatives.

Hypothetical Synthetic Workflow:



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Caption: Hypothetical synthetic route to **5-Bromobenzo[d]thiazol-2(3H)-one**.

Biological Activity and Potential Applications

Direct biological activity data for **5-Bromobenzo[d]thiazol-2(3H)-one** is not currently available in the scientific literature. However, the benzothiazole nucleus is a prominent scaffold in medicinal chemistry, with derivatives exhibiting a wide range of pharmacological activities. Below is a summary of the biological activities of structurally similar compounds, which may suggest potential areas of investigation for the title compound.

Antimicrobial Activity

Numerous benzothiazole derivatives have been reported to possess significant antibacterial and antifungal properties. For example, various substituted benzothiazoles have shown potent activity against both Gram-positive and Gram-negative bacteria, as well as a range of fungal pathogens. The mechanism of action for some of these compounds is believed to involve the inhibition of essential microbial enzymes.

Anticancer Activity

The benzothiazole scaffold is also a key component of several anticancer agents. Derivatives have been shown to exert cytotoxic effects against a variety of cancer cell lines. The proposed mechanisms of action are diverse and include inhibition of protein kinases, disruption of microtubule polymerization, and induction of apoptosis.

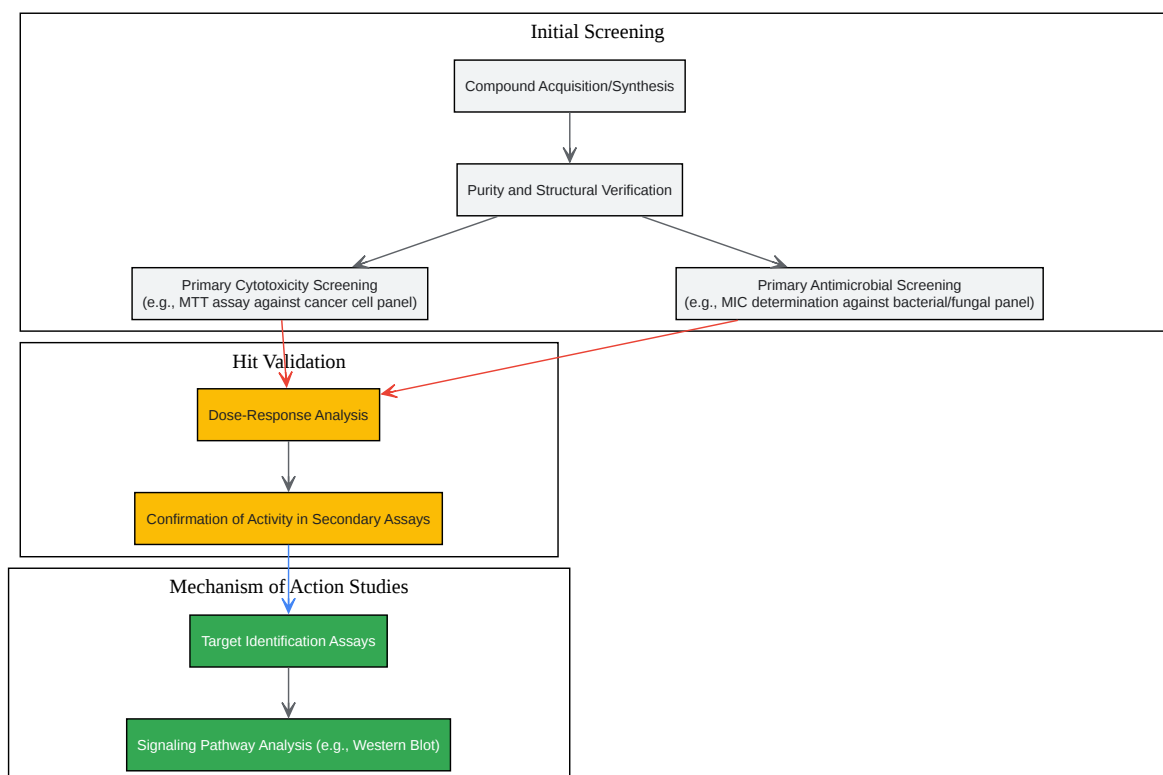
Table of Biological Activities for Analogous Benzothiazole Derivatives:

Compound Class	Biological Activity	Example Target/Mechanism
Aminobenzothiazoles	Anticancer	Tyrosine Kinase Inhibition
Benzothiazole-2-thiones	Antimicrobial	Enzyme Inhibition
Substituted Benzothiazolones	Anticancer	Apoptosis Induction

Signaling Pathways and Experimental Workflows

Given the absence of specific biological data for **5-Bromobenzo[d]thiazol-2(3H)-one**, no definitive signaling pathways can be depicted. However, based on the activities of related compounds, a logical experimental workflow for the initial biological evaluation of this molecule can be proposed.

Proposed Experimental Workflow for Biological Screening:



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Caption: A proposed workflow for the initial biological evaluation of **5-Bromobenzo[d]thiazol-2(3H)-one**.

Conclusion and Future Directions

While **5-Bromobenzo[d]thiazol-2(3H)-one** remains a largely uncharacterized compound in the public scientific domain, its core benzothiazole structure suggests potential for significant

biological activity. The information presented on analogous compounds indicates that this molecule could be a valuable candidate for screening in anticancer and antimicrobial drug discovery programs. Future research should focus on developing and publishing a robust synthetic protocol, followed by a systematic evaluation of its biological properties. Such studies would be instrumental in determining the potential of **5-Bromobenzo[d]thiazol-2(3H)-one** as a lead compound for the development of new therapeutic agents.

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